Application Note: Comprehensive Analytical Characterization of 2-(2-bromo-5-methoxyphenyl)-N-methylacetamide

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Compound of Interest

Compound Name:	*2-(2-bromo-5-methoxyphenyl)-N-methylacetamide*
CAS No.:	*1005346-97-3*
Cat. No.:	*B1376865*

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Abstract

This technical guide provides a comprehensive suite of analytical methodologies for the characterization of **2-(2-bromo-5-methoxyphenyl)-N-methylacetamide**, a key intermediate in pharmaceutical synthesis. The protocols detailed herein are designed for researchers, scientists, and drug development professionals to ensure the identity, purity, and quality of this compound. This document outlines advanced protocols for High-Performance Liquid Chromatography (HPLC), Mass Spectrometry (MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy. Each section explains the rationale behind the chosen methodology, provides step-by-step protocols, and presents data in a clear, accessible format.

Introduction: The Importance of Intermediate Characterization

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Pharmaceutical intermediates, such as **2-(2-bromo-5-methoxyphenyl)-N-methylacetamide**, are the foundational building blocks of Active Pharmaceutical Ingredients (APIs). The purity and structural integrity of these intermediates directly impact the quality, safety, and efficacy of the final drug product.[1][2] Even minute impurities can lead to unwanted side effects or reduce the therapeutic effectiveness of the medication.[2][3] Therefore, rigorous analytical characterization is not merely a quality control measure but a critical step in the drug development lifecycle, mandated by regulatory bodies to ensure patient safety.[4][5]

This guide provides the analytical framework to comprehensively characterize **2-(2-bromo-5-methoxyphenyl)-N-methylacetamide**, ensuring that it meets the stringent standards required for pharmaceutical manufacturing.

Integrated Analytical Workflow

A multi-faceted analytical approach is essential for the unambiguous characterization of pharmaceutical intermediates. No single technique can provide all the necessary information. The workflow presented below ensures a holistic evaluation, from initial purity assessment to definitive structural confirmation.

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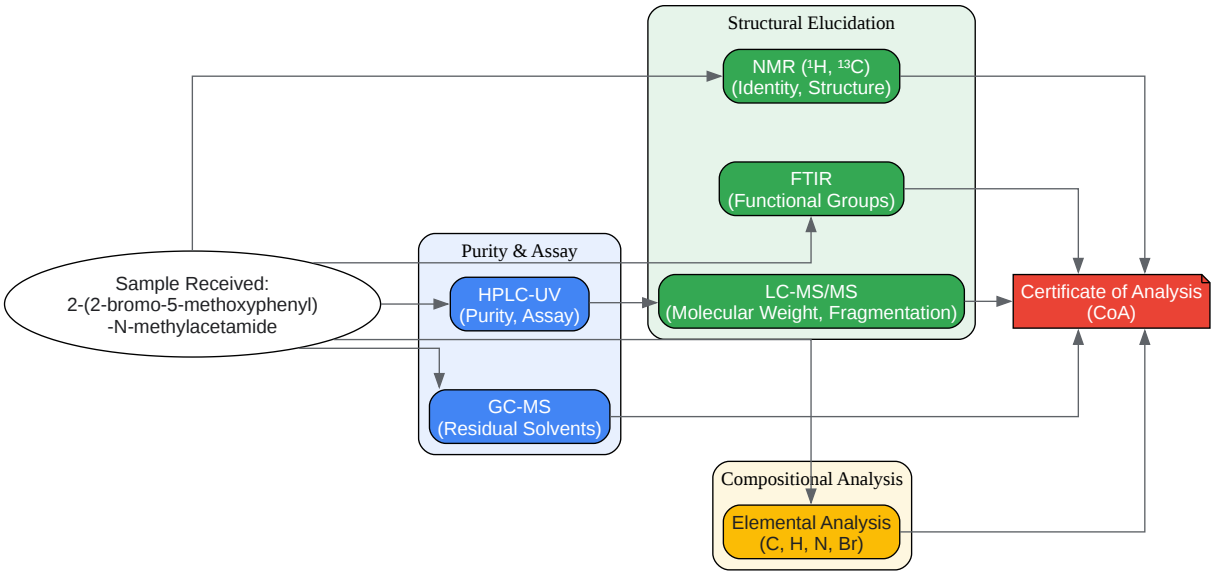

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Caption: Integrated workflow for the comprehensive characterization of the target intermediate.

Chromatographic Purity and Assay by HPLC-UV

High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection is the cornerstone for assessing the purity and quantifying the assay of pharmaceutical intermediates.[1][2] Its robustness and precision make it ideal for routine quality control. For **2-(2-bromo-5-methoxyphenyl)-N-methylacetamide**, the aromatic ring provides a strong chromophore, enabling sensitive UV detection.

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Rationale for Method Selection

- Reversed-Phase Chromatography: A C18 stationary phase is selected due to the non-polar nature of the molecule, providing excellent retention and separation from potential polar and non-polar impurities.[6]
- Mobile Phase: A gradient of acetonitrile and water with a phosphoric acid modifier is chosen. The acid suppresses the ionization of any potential acidic or basic impurities, leading to sharper peaks and improved reproducibility.[6]
- UV Detection: The wavelength is selected based on the UV absorbance maximum of the phenyl moiety, ensuring high sensitivity for the main component and related impurities.

Detailed HPLC Protocol

Instrumentation: A standard HPLC system with a UV/Vis detector, quaternary pump, autosampler, and column oven.

Step-by-Step Protocol:

- Mobile Phase Preparation:
  - Mobile Phase A: Prepare a 0.1% (v/v) solution of phosphoric acid in HPLC-grade water.
  - Mobile Phase B: Acetonitrile (HPLC grade).
  - Degas both mobile phases using an inline degasser or by sonication.
- Sample Preparation:
  - Accurately weigh approximately 10 mg of the sample into a 100 mL volumetric flask.
  - Dissolve and dilute to volume with a 50:50 mixture of Mobile Phase A and B to a final concentration of 100 µg/mL.
  - Filter the solution through a 0.45 µm syringe filter into an HPLC vial.
- Chromatographic Conditions:

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- Set up the instrument with the parameters outlined in Table 1.

- Data Analysis:
  - For purity assessment, integrate all peaks in the chromatogram. Calculate the area percentage of the main peak relative to the total area of all peaks.
  - For assay determination, prepare a standard solution of known concentration. Compare the peak area of the sample to the peak area of the standard.

Parameter	Recommended Setting
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Phosphoric Acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-20 min: 30-80% B; 20-25 min: 80% B; 25.1-30 min: 30% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
UV Detection	225 nm

Table 1: HPLC-UV Method Parameters

Structural Elucidation by NMR Spectroscopy

Nuclear Magnetic Resonance (NMR) spectroscopy is an unparalleled technique for the definitive structural elucidation of organic molecules.[1][2] Both ^{1}H and ^{13}C NMR are required to confirm the identity and structure of **2-(2-bromo-5-methoxyphenyl)-N-methylacetamide**.

Rationale and Expected Spectra

- ^{1}H NMR: Provides information on the number of different types of protons, their chemical environment, and their connectivity through spin-spin coupling. The spectrum is expected to

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show distinct signals for the aromatic protons, the methoxy group, the N-methyl group, and the methylene bridge.

- ^{13}C NMR: Reveals the number of chemically non-equivalent carbon atoms and their electronic environment. The spectrum will confirm the presence of the carbonyl carbon, the aromatic carbons (with distinct shifts due to the bromo and methoxy substituents), and the aliphatic carbons.

Detailed NMR Protocol

Instrumentation: A 400 MHz (or higher) NMR spectrometer.

Step-by-Step Protocol:

- Sample Preparation:
  - Weigh approximately 10-15 mg of the sample for ^{1}H NMR (25-50 mg for ^{13}C NMR).
  - Dissolve in ~0.7 mL of deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide (DMSO-d_6) in a clean, dry 5 mm NMR tube.[7]
  - Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Instrument Setup and Data Acquisition:
  - Insert the sample into the spectrometer and allow it to equilibrate to the probe temperature.
  - Tune and shim the instrument to achieve optimal magnetic field homogeneity.
  - Acquire the ^{1}H spectrum using a standard pulse program.
  - Acquire the broadband proton-decoupled ^{13}C spectrum.
- Data Processing and Interpretation:
  - Apply a Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decays (FIDs).[7]

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- Calibrate the spectra using the TMS signal at 0.00 ppm.
- Integrate the signals in the ^1H spectrum to determine proton ratios.
- Analyze the chemical shifts, multiplicities, and coupling constants to assign all signals to the molecular structure.

Proton Assignment	Predicted ^1H Shift (ppm, in $CDCl_3$)	Multiplicity
Aromatic-H (position 6)	~7.5	d
Aromatic-H (position 4)	~6.9	dd
Aromatic-H (position 3)	~6.8	d
Methylene (-CH_2-)	~3.7	s
Methoxy (-OCH_3)	~3.8	s
N-Methyl (-NCH_3)	~2.9	s
Amide (-NH-)	~6.0	br s

Table 2: Predicted ^1H NMR Chemical Shifts

Carbon Assignment	Predicted ^{13}C Shift (ppm, in $CDCl_3$)
Carbonyl (C=O)	~170
Aromatic C-O	~159
Aromatic C-Br	~113
Other Aromatic C	115-135
Methoxy (-OCH_3)	~56
Methylene (-CH_2-)	~45
N-Methyl (-NCH_3)	~26

Table 3: Predicted ^{13}C NMR Chemical Shifts

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Molecular Weight and Fragmentation by Mass Spectrometry

Mass Spectrometry (MS) is crucial for confirming the molecular weight of the target compound and providing structural information through fragmentation analysis. Coupling liquid chromatography with tandem mass spectrometry (LC-MS/MS) offers high sensitivity and specificity.

Rationale for Method Selection

- Electrospray Ionization (ESI): ESI is a soft ionization technique suitable for polar molecules like the target amide, minimizing in-source fragmentation and yielding a strong signal for the protonated molecule $[M+H]^+$.
- High-Resolution MS (HRMS): Provides an accurate mass measurement, allowing for the determination of the elemental formula and confirming the presence of the bromine atom through its characteristic isotopic pattern (^{79}Br and ^{81}Br in an approximate 1:1 ratio).

Detailed LC-MS/MS Protocol

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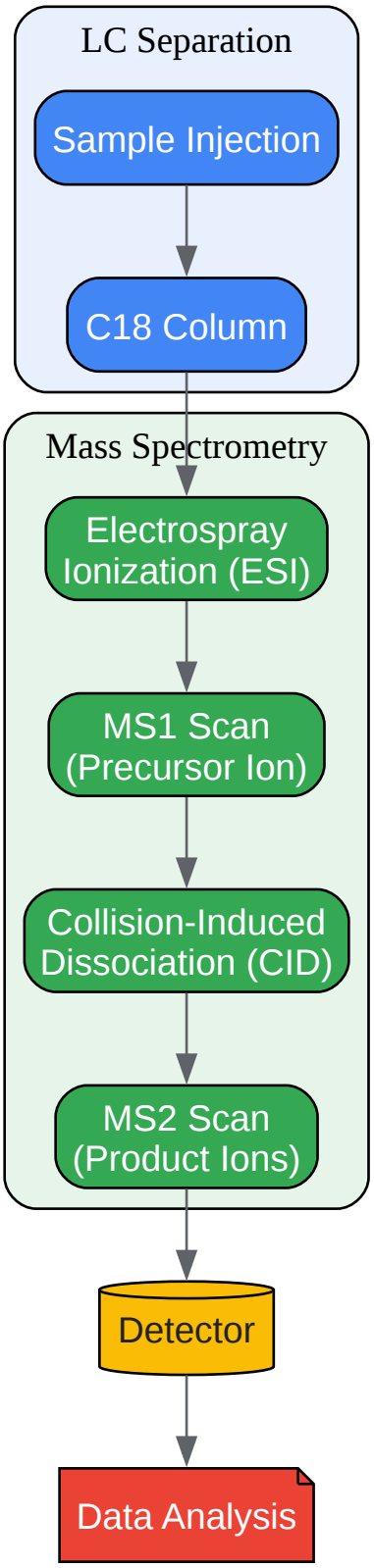

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Caption: A typical workflow for an LC-MS/MS experiment.

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Instrumentation: An HPLC or UHPLC system coupled to a tandem mass spectrometer (e.g., Q-TOF or Orbitrap).

Step-by-Step Protocol:

- Sample Preparation:
  - Prepare a dilute solution of the sample (~1-10 µg/mL) in the initial mobile phase (e.g., 50:50 acetonitrile:water with 0.1% formic acid).
- LC-MS Conditions:
  - Use chromatographic conditions similar to the HPLC-UV method, but ensure the mobile phase additives (e.g., formic acid instead of phosphoric acid) are volatile and MS-compatible.[8]
  - Set the mass spectrometer to operate in positive ESI mode.
  - Acquire data in a full scan mode (MS1) over a mass range of m/z 100-500 to identify the protonated molecule $[M+H]^+$.
  - Perform a product ion scan (MS2) on the precursor ion corresponding to $[M+H]^+$ to generate a fragmentation pattern.
- Data Interpretation:
  - Confirm the molecular weight from the MS1 spectrum. The isotopic pattern for the $[M+H]^+$ ion should show two peaks of nearly equal intensity separated by 2 Da, confirming the presence of one bromine atom. (Calculated $[M+H]^+$ for $C_{10}H_{13}{}^{79}BrNO_2^+$: 258.0178; for $C_{10}H_{13}{}^{81}BrNO_2^+$: 260.0158).
  - Analyze the MS2 spectrum to identify characteristic fragment ions, which can further confirm the structure.

Functional Group Identification by FTIR Spectroscopy

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FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule.[2] It serves as an excellent tool for identity confirmation by matching the sample's spectrum to that of a reference standard.

Rationale and Expected Absorptions

The FTIR spectrum of **2-(2-bromo-5-methoxyphenyl)-N-methylacetamide** will exhibit characteristic absorption bands corresponding to its key functional groups:

- N-H Stretch: A moderate absorption from the secondary amide.
- C-H Stretches: Absorptions from the aromatic and aliphatic C-H bonds.
- C=O Stretch (Amide I band): A strong, sharp absorption, which is highly characteristic of the carbonyl group in the amide.[9][10]
- N-H Bend (Amide II band): A moderate absorption associated with the N-H bending and C-N stretching vibrations.[9][10]
- C-O Stretch: Absorption from the methoxy ether group.
- C-Br Stretch: Absorption in the fingerprint region.

Detailed FTIR Protocol

Instrumentation: An FTIR spectrometer, typically equipped with an Attenuated Total Reflectance (ATR) accessory.

Step-by-Step Protocol:

- Background Collection:
  - Ensure the ATR crystal is clean.
  - Collect a background spectrum of the empty ATR stage.
- Sample Analysis:
  - Place a small amount of the solid sample directly onto the ATR crystal.

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- Apply pressure using the anvil to ensure good contact.
- Collect the sample spectrum.

- Data Processing:
  - The instrument software will automatically ratio the sample spectrum against the background to produce the final absorbance or transmittance spectrum.
  - Identify the key absorption bands and compare them to the expected values.

Functional Group	Expected Wavenumber (cm^{-1})
N-H Stretch	3300 - 3250
Aromatic C-H Stretch	3100 - 3000
Aliphatic C-H Stretch	3000 - 2850
C=O Stretch (Amide I)	1680 - 1640
N-H Bend (Amide II)	1570 - 1515
C-O-C Stretch (Ether)	1275 - 1200
C-Br Stretch	690 - 550

Table 4: Characteristic FTIR Absorption Bands

Ancillary Characterization Methods

For comprehensive quality control, especially in a regulated environment, the following tests are also recommended.

Residual Solvent Analysis

Organic volatile impurities (OVIs), or residual solvents, are trace chemicals used or produced during manufacturing that must be controlled.[4][11][12] Headspace Gas Chromatography (GC) coupled with a Flame Ionization Detector (FID) or Mass Spectrometer (MS) is the standard method for this analysis, following guidelines such as USP <467> and ICH Q3C.[12][13]

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Elemental Analysis

Elemental analysis provides the percentage composition of carbon, hydrogen, nitrogen, and bromine in the compound.[14] This technique is fundamental for confirming the empirical formula of a newly synthesized compound. The results should be within ±0.4% of the theoretical values.

Conclusion

The analytical methods detailed in this application note provide a robust framework for the complete characterization of **2-(2-bromo-5-methoxyphenyl)-N-methylacetamide**. The orthogonal application of chromatographic, spectroscopic, and spectrometric techniques ensures the unambiguous confirmation of the compound's identity, purity, and quality. Adherence to these protocols will enable researchers and drug developers to confidently advance this key intermediate through the manufacturing pipeline, contributing to the production of safe and effective pharmaceuticals.

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